

# Operational Safety & Logistics Guide: 8-Hydroxyquinoline-2-carboxamide (CAS 6759-79-1)[1]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |                                  |
|----------------|----------------------------------|
| Compound Name: | 8-Hydroxyquinoline-2-carboxamide |
| CAS No.:       | 6759-79-1                        |
| Cat. No.:      | B1621332                         |

[Get Quote](#)

## Executive Summary & Chemical Identity

**8-Hydroxyquinoline-2-carboxamide** is a chelating quinoline derivative often utilized in metalloprotein inhibition studies and coordination chemistry. While specific toxicological data for this amide derivative is limited compared to its parent scaffold (8-Hydroxyquinoline), it must be handled as a high-potency cytotoxic and reproductive hazard.

This guide mandates a "Parent-Scaffold Proxy" safety approach, adopting the rigorous containment protocols associated with 8-Hydroxyquinoline (CAS 148-24-3) to ensure maximum personnel protection.

| Parameter         | Technical Detail  |
|-------------------|---|
| Chemical Name     | 8-Hydroxyquinoline-2-carboxamide  |
| CAS Number        | 6759-79-1   |
| Molecular Formula | C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>  |
| Molecular Weight  | 188.18 g/mol  |
| Physical State    | Solid (typically off-white to yellow powder)  |
| Solubility        | Low in water; Soluble in DMSO, DMF, hot Ethanol   |
| Key Hazards       | Acute Toxicity (Oral), Reproductive Toxicity (Repr.[1][2] 1B), Serious Eye Damage, Aquatic Toxicity |

## Risk Assessment & Hazard Identification

Based on the pharmacophore homology with 8-Hydroxyquinoline.

### Core Hazards[4][6]

- Reproductive Toxicity (Repr.[2][3][4] 1B): The 8-hydroxyquinoline scaffold can cross the placental barrier and interfere with essential metal ions (Zn<sup>2+</sup>, Cu<sup>2+</sup>) required for fetal development.
- Acute Toxicity (Oral): Classified as Toxic if swallowed.[1][2] Ingestion may cause neurotoxicity due to metal chelation in the central nervous system.
- Serious Eye Damage: The phenolic hydroxyl group combined with the basic nitrogen can cause severe, irreversible eye damage upon contact.
- Aquatic Toxicity: Classified as Very toxic to aquatic life with long-lasting effects.[1][2][3][5][6] Zero-discharge to sink/sewer is mandatory.

## Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient. Adhere to this matrix for all interactions.

| Activity              | Respiratory Protection                          | Hand Protection   | Eye/Face Protection                         | Body Protection            |
|-----------------------|---|---|---|----------------------------|
| Storage & Transport   | Surgical Mask (Min)                             | Single Nitrile Gloves (0.11 mm)   | Safety Glasses w/ Side Shields              | Standard Lab Coat          |
| Weighing (Solid)      | N95/P2 Respirator or Fume Hood                  | Double Nitrile Gloves (Outer glove changed immediately if contaminated)         | Chemical Goggles (No gaps)                  | Tyvek® Sleeves or Apron    |
| Solubilization (DMSO) | Fume Hood Required (No Respirator if sash <18") | Laminate (Silver Shield) or Double Nitrile (Breakthrough time <15 min for DMSO) | Chemical Goggles + Face Shield (if >50mL)   | Chemical-Resistant Apron   |
| Spill Cleanup         | P100/P3 Respirator (Full Face recommended)      | Heavy Duty Neoprene or Butyl Rubber   | Full Face Respirator acts as eye protection | Tyvek® Coverall (Type 5/6) |

## Operational Protocol: Safe Handling Workflow

### A. Storage Requirements[2][4][5][6][8][9][10][11]

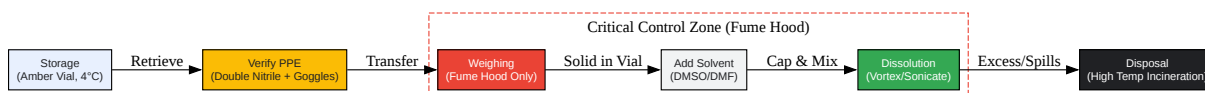
- Condition: Store at 2–8°C (Refrigerated).
- Environment: Keep under inert gas (Argon/Nitrogen) if possible to prevent oxidation of the phenolic group.
- Light Sensitivity: Store in amber vials or wrap containers in aluminum foil.

### B. Weighing & Solubilization Protocol

Objective: Prepare a 100 mM stock solution in DMSO without generating dust or exposure.

- Preparation:
  - Activate the Chemical Fume Hood (Face velocity: 0.5 m/s).
  - Place an anti-static gun and analytical balance inside the hood.
  - Pre-weigh the solvent (DMSO) to avoid volumetric transfer errors.
- Weighing:
  - Technique: Use the "Difference Method." Weigh the closed vial, remove aliquot, re-weigh the vial. Never use a spatula to transfer powder outside the vial in open air.
  - Static Control: Use the anti-static gun on the vial and spatula to prevent powder "fly-out."
- Solubilization:
  - Add DMSO directly to the solid.
  - Vortex inside the hood.
  - Note: If the solution warms up (exothermic solvation), allow it to cool before capping to prevent pressure buildup.

## C. Workflow Visualization (Graphviz)



[Click to download full resolution via product page](#)

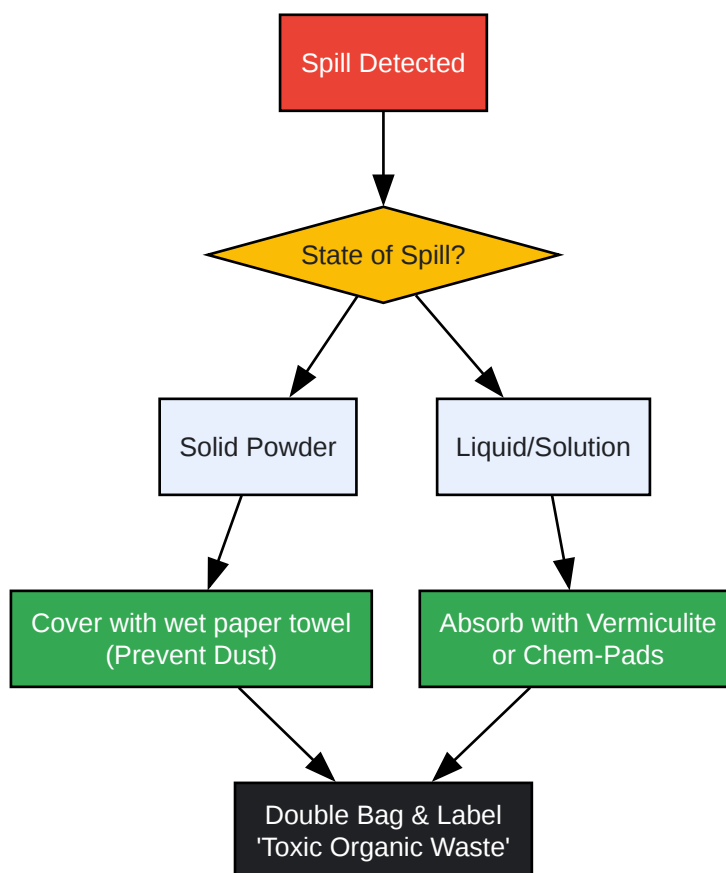
Caption: Operational workflow emphasizing the Critical Control Zone (Fume Hood) for all open-container steps.

## Emergency Response & Spill Management

### A. Immediate Exposure Response[4][5][8]

- Eye Contact: Rinse immediately with water for 15 minutes, holding eyelids open. Do not use neutralizing agents.[5] Seek ophthalmologist support immediately.
- Skin Contact: Remove contaminated clothing.[1][3][5][7] Wash with soap and water.[2][3][5][8][6][9] Do not use ethanol (this enhances transdermal absorption of the compound).
- Ingestion: Rinse mouth. Do not induce vomiting (risk of aspiration and secondary esophageal burn).

### B. Spill Cleanup Decision Tree[9]



[Click to download full resolution via product page](#)

Caption: Decision logic for spill remediation. Note the "Wet Method" for solids to prevent aerosolization.

## Waste Disposal Plan

Strict adherence to local environmental regulations (RCRA/EPA or EU Waste Framework) is mandatory.

- Classification: Hazardous Organic Waste (Halogen-free, Nitrogen-containing).
- Segregation: Do not mix with oxidizing acids (Nitric/Perchloric) as violent reactions may occur with the quinoline ring.
- Primary Disposal Method: High-Temperature Incineration with scrubber systems (to capture nitrogen oxides).
- Container Labeling:
  - Content: "**8-Hydroxyquinoline-2-carboxamide** Solution (in DMSO)"
  - Hazards: Toxic, Repr.[5] Tox, Environmental Hazard.[6]

## References

- PubChem. (n.d.). **8-Hydroxyquinoline-2-carboxamide** (CAS 6759-79-1).[10][11] National Library of Medicine. Retrieved March 5, 2026, from [[Link](#)]
- Carl Roth. (2025). Safety Data Sheet: 8-Hydroxyquinoline p.a., ACS.[12] Retrieved March 5, 2026, from [[Link](#)]
- European Chemicals Agency (ECHA). (n.d.). Substance Information: Quinolin-8-ol (EC 205-711-1).[5][12] Retrieved March 5, 2026, from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. elementalmicroanalysis.com \[elementalmicroanalysis.com\]](https://www.elementalmicroanalysis.com)
- [2. assets.thermofisher.cn \[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- [3. lobachemie.com \[lobachemie.com\]](https://www.lobachemie.com)
- [4. 8-Hydroxyquinoline: Pharmacodynamics, Toxicity, Applications, Preparation\\_Chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com)
- [5. pentachemicals.eu \[pentachemicals.eu\]](https://www.pentachemicals.eu)
- [6. mmbio.byu.edu \[mmbio.byu.edu\]](https://mmbio.byu.edu)
- [7. southwest.tn.edu \[southwest.tn.edu\]](https://www.southwest.tn.edu)
- [8. technopharmchem.com \[technopharmchem.com\]](https://www.technopharmchem.com)
- [9. datasheets.scbt.com \[datasheets.scbt.com\]](https://www.datasheets.scbt.com)
- [10. 8-Hydroxyquinoline-2-carboxamide | C10H8N2O2 | CID 2831986 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [11. 6759-79-1 | 8-Hydroxyquinoline-2-carboxamide - AiFChem \[aifchem.com\]](https://www.aifchem.com)
- [12. carlroth.com \[carlroth.com\]](https://www.carlroth.com)
- To cite this document: BenchChem. [Operational Safety & Logistics Guide: 8-Hydroxyquinoline-2-carboxamide (CAS 6759-79-1)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1621332/docs#operational-safety-logistics-guide-8-hydroxyquinoline-2-carboxamide-cas-6759-79-1-1>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)